

Stability and storage conditions for 1-Chloro-3,3-dimethylbutane

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Compound of Interest

Compound Name: 1-Chloro-3,3-dimethylbutane

Cat. No.: B046724

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Technical Support Center: 1-Chloro-3,3-dimethylbutane

This technical support center provides essential information on the stability and storage of **1-Chloro-3,3-dimethylbutane**, tailored for researchers, scientists, and drug development professionals. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **1-Chloro-3,3-dimethylbutane**?

A1: **1-Chloro-3,3-dimethylbutane** is a highly flammable liquid and should be stored in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[1][2][3]} The container should be kept tightly closed to prevent evaporation and exposure to moisture.^[1] For long-term stability, it is recommended to store it under an inert atmosphere, such as nitrogen or argon, as it may be air-sensitive.^{[2][3]}

Q2: What materials are incompatible with **1-Chloro-3,3-dimethylbutane**?

A2: **1-Chloro-3,3-dimethylbutane** is incompatible with strong oxidizing agents.^[1] Contact with these substances can lead to vigorous reactions, potentially causing fire or explosion. It is also advisable to avoid contact with strong bases, which can promote elimination reactions.

Q3: What is the expected shelf-life of **1-Chloro-3,3-dimethylbutane**?

A3: The shelf-life of **1-Chloro-3,3-dimethylbutane** can vary depending on the storage conditions and purity of the material. While specific quantitative data on its long-term stability is limited, when stored under the recommended conditions (cool, dry, dark, and under an inert atmosphere), it is expected to be stable for at least one to two years. For critical applications, it is recommended to re-analyze the purity of the material if it has been stored for an extended period.

Q4: What are the potential degradation products of **1-Chloro-3,3-dimethylbutane**?

A4: As a primary alkyl halide, **1-Chloro-3,3-dimethylbutane** can undergo nucleophilic substitution (SN2) and elimination (E2) reactions. Potential degradation products could include:

- 3,3-dimethyl-1-butanol: Formed through hydrolysis upon exposure to water.
- 3,3-dimethyl-1-butene: Formed via elimination reaction, which can be catalyzed by heat, light, or the presence of bases.
- Di(3,3-dimethylbutyl) ether: Can form under certain conditions, especially in the presence of alcohols and a base.

Q5: How can I check the purity of my **1-Chloro-3,3-dimethylbutane** sample?

A5: The purity of **1-Chloro-3,3-dimethylbutane** can be effectively determined using Gas Chromatography-Mass Spectrometry (GC-MS). This technique allows for the separation of the main component from any volatile impurities and degradation products, and the mass spectrometer provides structural information for their identification. Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) is another powerful tool to confirm the structure and detect impurities.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **1-Chloro-3,3-dimethylbutane** in experimental settings.

Problem	Possible Cause(s)	Recommended Solution(s)
Inconsistent reaction yields or unexpected side products.	Degradation of 1-Chloro-3,3-dimethylbutane due to improper storage or handling.	1. Verify Purity: Before use, check the purity of the reagent using GC-MS or NMR. 2. Proper Handling: If the compound is known to be air-sensitive, handle it under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques). 3. Fresh Reagent: Use a fresh bottle of the reagent or purify the existing stock by distillation if degradation is suspected.
Precipitate formation in the reagent bottle.	Contamination with water leading to hydrolysis or reaction with incompatible materials from the container or cap liner.	1. Inspect Storage: Ensure the storage container is appropriate and the cap provides a good seal. 2. Inert Atmosphere: Store under a dry, inert atmosphere to minimize contact with moisture. 3. Filter if Necessary: If the precipitate is minimal and the bulk liquid is confirmed to be pure, the liquid can be carefully decanted or filtered under inert conditions.
Discoloration of the reagent (e.g., turning yellow).	Formation of degradation products, possibly due to exposure to light or air.	1. Store in Amber Bottles: Protect the reagent from light by storing it in an amber glass bottle. 2. Minimize Air Exposure: Purge the headspace of the bottle with an inert gas before sealing. 3. Purity Check: Analyze a small sample to identify the impurity.

		If the discoloration is minor and the purity is acceptable for your application, it may still be usable. Otherwise, purification or replacement is recommended.
Pressure buildup in the storage container.	Decomposition leading to the formation of gaseous byproducts (e.g., 3,3-dimethyl-1-butene or HCl if moisture is present). This is more likely if stored at elevated temperatures.	1. Store at Recommended Temperature: Ensure the storage temperature is consistently cool. 2. Ventilated Storage: Store in a well-ventilated area. 3. Careful Opening: If pressure buildup is suspected, cool the container and open it carefully in a fume hood, pointing the cap away from you.

Data Presentation

Table 1: Storage and Stability Data for **1-Chloro-3,3-dimethylbutane**

Parameter	Recommended Condition/Value	Incompatible Materials/Conditions
Storage Temperature	Cool, ambient temperatures (e.g., 15-25 °C)	Heat, direct sunlight, sources of ignition
Atmosphere	Dry, inert atmosphere (e.g., Nitrogen, Argon) is recommended for long-term storage	Air, moisture
Container	Tightly sealed, appropriate glass container (amber glass recommended to protect from light)	Reactive metal containers, containers with incompatible cap liners
Incompatible Chemicals	Strong oxidizing agents, strong bases	N/A
Flash Point	7 °C (44.6 °F)[2]	N/A
Boiling Point	116 - 118 °C (240.8 - 244.4 °F) [2]	N/A

Experimental Protocols

Protocol 1: Purity Assessment of 1-Chloro-3,3-dimethylbutane by GC-MS

Objective: To determine the purity of **1-Chloro-3,3-dimethylbutane** and identify potential volatile impurities or degradation products.

Methodology:

- Sample Preparation:
 - Prepare a 1% (v/v) solution of **1-Chloro-3,3-dimethylbutane** in a suitable anhydrous solvent (e.g., dichloromethane or hexane).
- GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC (or equivalent).
- Mass Spectrometer: Agilent 5977B MSD (or equivalent).
- GC Column: A non-polar column, such as a DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness), is suitable.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250 °C.
- Injection Volume: 1 μ L.
- Injection Mode: Split (e.g., 50:1 ratio).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 200 °C.
 - Hold at 200 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Electron Ionization Energy: 70 eV.
- Mass Scan Range: m/z 35-200.
- Data Analysis:
 - Identify the peak corresponding to **1-Chloro-3,3-dimethylbutane** based on its retention time and mass spectrum.
 - Integrate all peaks in the chromatogram.

- Calculate the purity as the percentage of the area of the main peak relative to the total area of all peaks.
- Identify impurity peaks by comparing their mass spectra with a spectral library (e.g., NIST).

Protocol 2: Accelerated Stability (Forced Degradation) Study

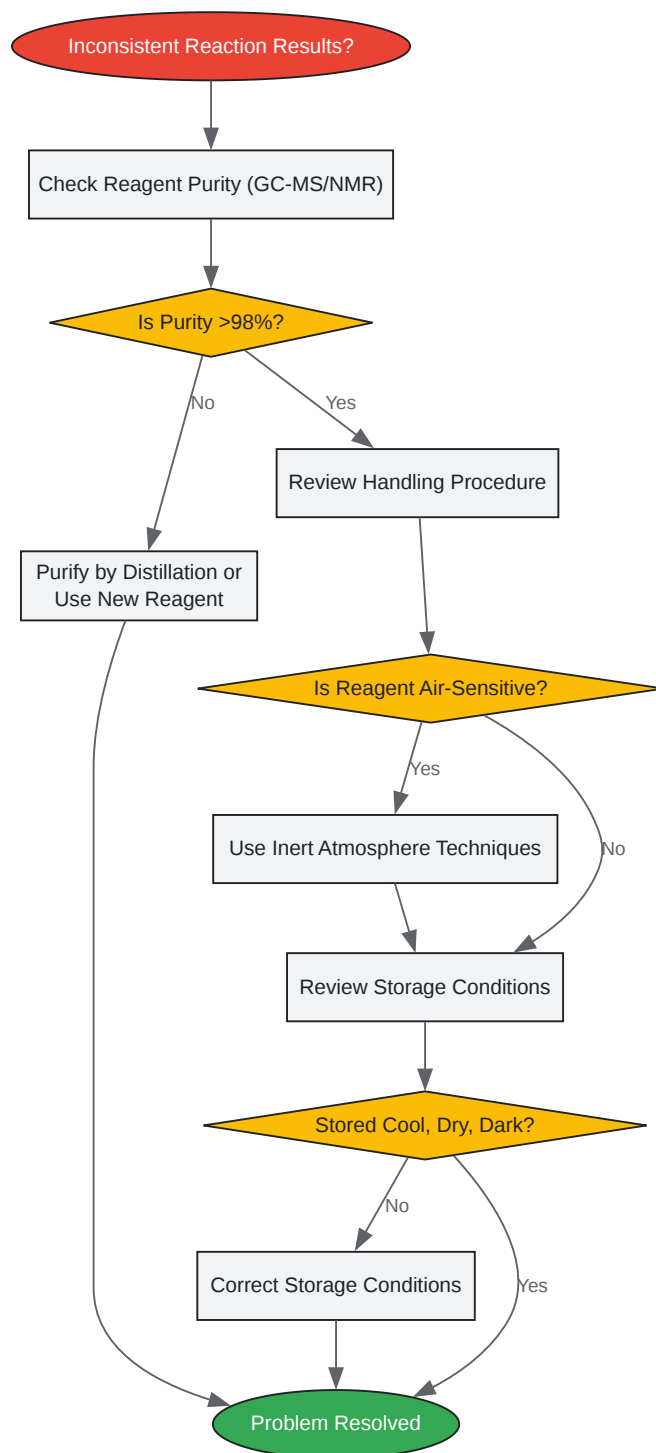
Objective: To assess the stability of **1-Chloro-3,3-dimethylbutane** under accelerated thermal stress and identify potential degradation products.

Methodology:

- Sample Preparation:
 - Place a known amount (e.g., 1-2 mL) of high-purity **1-Chloro-3,3-dimethylbutane** into several small, sealed amber glass vials.
 - For some vials, introduce a controlled amount of a potential reactant (e.g., a small amount of water to test hydrolysis, or a weak base to test elimination).
 - Prepare a control sample stored at the recommended storage conditions (4 °C in the dark).
- Stress Conditions:
 - Place the vials in a temperature-controlled oven at an elevated temperature (e.g., 40 °C or 60 °C).
 - For photostability, expose a set of samples to a light source that mimics sunlight according to ICH Q1B guidelines.
- Time Points:
 - Withdraw samples at predetermined time intervals (e.g., 0, 1, 2, 4, and 8 weeks).
- Analysis:

- At each time point, analyze the stressed samples and the control sample using the GC-MS method described in Protocol 1.
- Quantify the decrease in the peak area of **1-Chloro-3,3-dimethylbutane** and the increase in the peak areas of any degradation products.
- Use NMR spectroscopy to further characterize any significant degradation products.
- Data Interpretation:
 - Plot the concentration of **1-Chloro-3,3-dimethylbutane** as a function of time for each stress condition.
 - Identify the major degradation pathways based on the products formed.

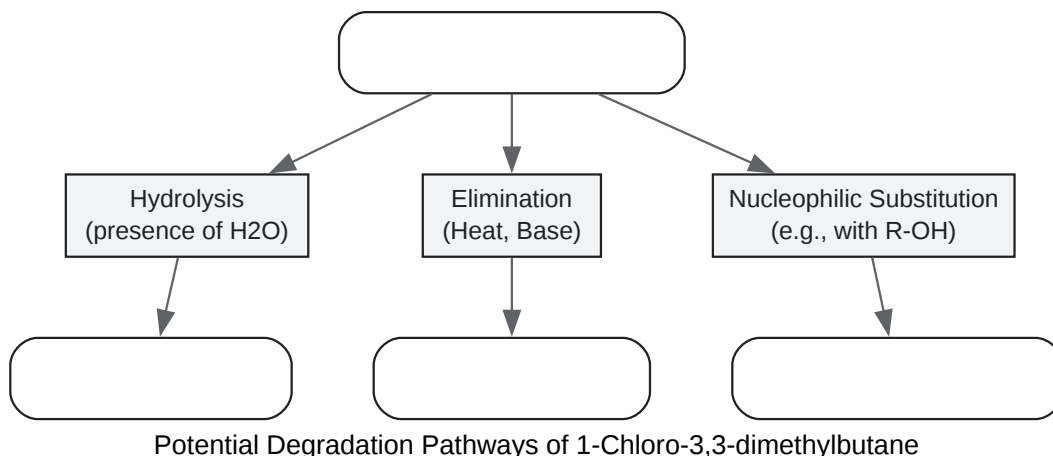
Visualizations



Troubleshooting Workflow for 1-Chloro-3,3-dimethylbutane Issues

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Caption: Troubleshooting workflow for experimental issues.



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Caption: Potential degradation pathways.

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